

Assessing the Carcinogenic Potential of N-Nitroso Maprotiline: A Comparative Guide

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Compound of Interest

Compound Name: *N-Nitroso Maprotiline*

Cat. No.: *B16085075*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative assessment of the carcinogenic potential of **N-Nitroso Maprotiline**. Due to the lack of direct experimental data on **N-Nitroso Maprotiline**, this document leverages data from structurally similar compounds, particularly N-Nitroso Nortriptyline, and other relevant N-nitroso compounds to infer potential risks and guide future research. The information is presented to aid in hazard identification and to underscore the importance of robust safety assessments for nitrosamine impurities in pharmaceutical products.

Executive Summary

N-nitroso compounds are a class of potent genotoxic and carcinogenic impurities.^{[1][2][3][4][5][6]} Their presence in pharmaceutical products is a significant safety concern for regulatory agencies and drug developers.^{[1][2][7]} **N-Nitroso Maprotiline** is the N-nitroso derivative of Maprotiline, a tetracyclic antidepressant. While no direct carcinogenicity data for **N-Nitroso Maprotiline** are publicly available, its structural similarity to other N-nitroso derivatives of cyclic antidepressants, such as N-Nitroso Nortriptyline, warrants a thorough evaluation of its potential carcinogenic risk.

This guide compares the known genotoxic profile of N-Nitroso Nortriptyline with the expected profile of **N-Nitroso Maprotiline**, based on structure-activity relationships. The data strongly suggest that **N-Nitroso Maprotiline** is likely to be a mutagenic and potentially carcinogenic compound requiring strict control and thorough investigation.

Comparative Analysis: N-Nitroso Maprotiline vs. N-Nitroso Nortriptyline

N-Nitroso Nortriptyline, the N-nitroso derivative of the tricyclic antidepressant nortriptyline, serves as a critical comparator for assessing the risks associated with **N-Nitroso Maprotiline** due to their structural similarities.

Structural Comparison:

- **N-Nitroso Maprotiline**: Contains a tetracyclic dibenzobicyclo[2.2.2]octadiene core with a secondary amine in the propyl side chain, which is nitrosated.
- N-Nitroso Nortriptyline: Features a tricyclic dibenzocycloheptadiene core with a nitrosated secondary amine in its propylidene side chain.

The key feature for both molecules, in the context of carcinogenicity, is the N-nitroso group attached to a secondary amine. This functional group is the primary structural alert for mutagenicity and carcinogenicity in this class of compounds.

Genotoxicity Data

The following tables summarize the available quantitative genotoxicity data for N-Nitroso Nortriptyline. This data provides a benchmark for the anticipated genotoxic potential of **N-Nitroso Maprotiline**.

Table 1: In Vitro Mutagenicity Data for N-Nitroso Nortriptyline (Ames Test)

Test System	Strain	Metabolic Activation	Concentration Range Tested	Result
Bacterial Reverse Mutation Assay (Ames Test)	S. typhimurium & E. coli	Hamster Liver S9	Not explicitly stated, but positive	Mutagenic

Data sourced from studies on various Nitrosamine Drug Substance-Related Impurities (NDSRIs). Specific concentration-response data for N-Nitroso Nortriptyline was not available in the reviewed literature, but it is consistently reported as positive in the Enhanced Ames Test (EAT).[1][7]

Table 2: In Vitro Genotoxicity Data for N-Nitroso Nortriptyline (Mammalian Cell Assays)

Assay	Cell Line	Metabolic Activation	Concentration	Observation
Micronucleus Test	Human TK6 cells	Hamster Liver S9	Concentration-dependent	Significant increase in micronuclei
Gene Mutation Assay (TK)	Human TK6 cells	Hamster Liver S9	Not specified	Mutagenic
Gene Mutation Assay (HPRT)	Human TK6 cells	Hamster Liver S9	Not specified	Mutagenic
DNA Damage (in HepaRG cells)	2D and 3D cultures	Endogenous	Not specified	Significant DNA damage

N-Nitroso Nortriptyline has been demonstrated to be a potent genotoxicant in these mammalian cell systems.[1][2][7] It was identified as the most potent genotoxicant among a set of ten NDSRIs tested in HepaRG cells.[2]

Carcinogenic Potential Classification

The Carcinogenic Potency Categorization Approach (CPCA) is a method used by regulatory agencies to assign an acceptable intake (AI) limit for nitrosamine impurities in the absence of robust carcinogenicity data.

Table 3: Carcinogenic Potency Categorization

Compound	CPCA Category	Acceptable Intake (AI) Limit	Basis for Classification
N-Nitroso Nortriptyline	1	18 ng/day (EMA) / 26.5 ng/day (FDA)	Positive in vivo mutagenicity study
N-Nitroso Maprotiline	Likely Category 1	To be determined	Structural similarity to N-Nitroso Nortriptyline

The classification of N-Nitroso Nortriptyline as a Category 1 substance indicates a high carcinogenic potency.^{[8][9]} Given the structural similarities, it is highly probable that **N-Nitroso Maprotiline** would also fall into this category, necessitating stringent control measures.

Experimental Protocols

Detailed methodologies are crucial for the accurate assessment of the carcinogenic potential of N-nitroso compounds. Below are outlines of key experimental protocols.

Enhanced Ames Test for Nitrosamines

The bacterial reverse mutation assay, or Ames test, is a primary screen for mutagenic potential. For nitrosamines, an "Enhanced Ames Test" (EAT) is recommended.^[10]

- **Test Strains:** A panel of *Salmonella typhimurium* (e.g., TA98, TA100, TA1535, TA1537) and *Escherichia coli* (e.g., WP2 uvrA) strains are used to detect different types of mutations.
- **Metabolic Activation:** As many nitrosamines are not direct-acting mutagens, they require metabolic activation to exert their genotoxic effects. The test is conducted with and without an exogenous metabolic activation system, typically a liver homogenate fraction (S9). For nitrosamines, hamster liver S9 is often more effective than rat liver S9.^{[1][7]}
- **Procedure:**

- The test compound, bacterial tester strain, and S9 mix (if applicable) are pre-incubated.
- The mixture is then plated on minimal glucose agar plates.
- Plates are incubated for 48-72 hours.
- The number of revertant colonies (colonies that have regained the ability to grow in the absence of a specific amino acid) is counted.
- Interpretation: A compound is considered mutagenic if it induces a concentration-dependent increase in the number of revertant colonies compared to the negative control.

In Vitro Micronucleus Assay

This assay detects chromosomal damage in mammalian cells.

- Cell Lines: Human lymphoblastoid TK6 cells or Chinese Hamster Ovary (CHO) cells are commonly used.
- Metabolic Activation: The assay is performed with and without S9 mix.
- Procedure:
 - Cells are exposed to the test compound at various concentrations.
 - After treatment, the cells are cultured to allow for cell division. Cytochalasin B is often added to block cytokinesis, resulting in binucleated cells, which makes micronuclei easier to score.
 - Cells are harvested, fixed, and stained.
 - The frequency of micronuclei (small, extranuclear bodies containing chromosomal fragments or whole chromosomes) is determined by microscopic analysis.
- Interpretation: A significant, concentration-dependent increase in the frequency of micronucleated cells indicates clastogenic (chromosome breaking) or aneugenic (chromosome lagging) potential.

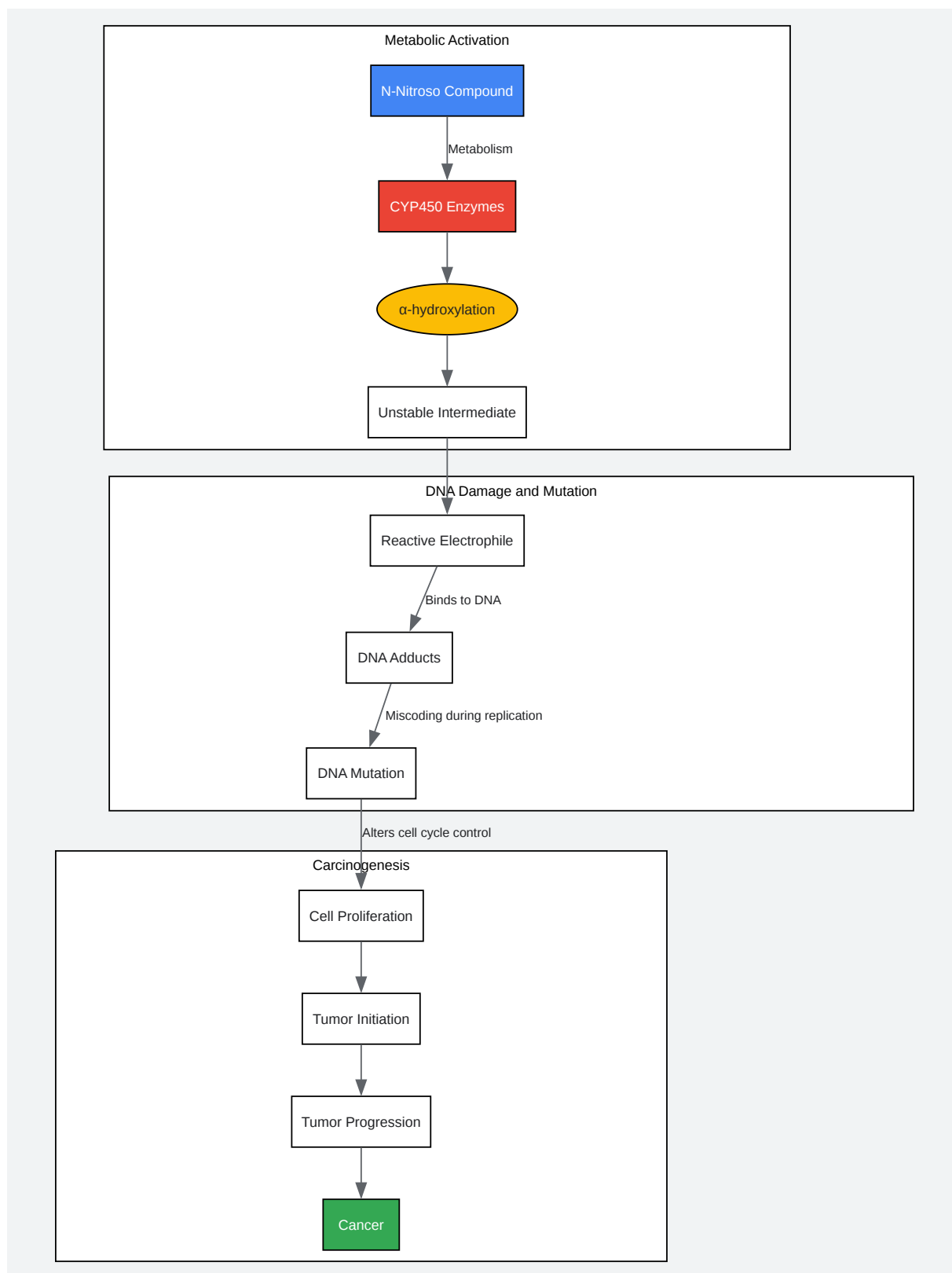
Rodent Carcinogenicity Bioassay

Long-term animal studies are the gold standard for assessing carcinogenic potential.

- **Species:** Typically conducted in two rodent species, often rats and mice.
- **Administration:** The test compound is administered daily, usually in the diet or drinking water, for the majority of the animal's lifespan (e.g., 2 years for rats).
- **Dose Levels:** Multiple dose levels are used, including a maximum tolerated dose (MTD), along with a control group.
- **Endpoints:** The primary endpoints are the incidence, multiplicity, and latency of tumor formation in various organs. A thorough histopathological examination of all tissues is conducted.
- **Interpretation:** A statistically significant increase in tumor incidence in the treated groups compared to the control group is evidence of carcinogenic potential.

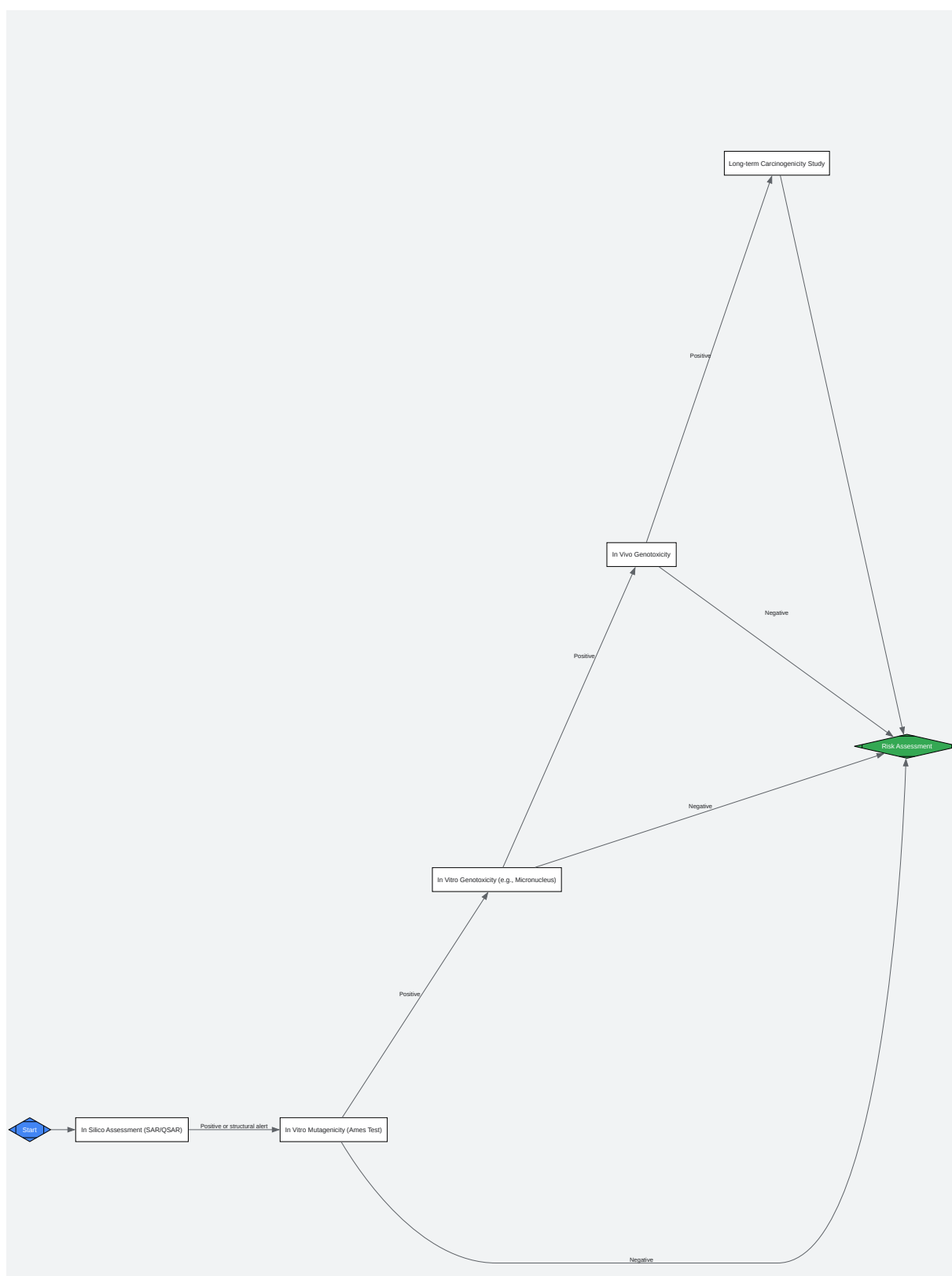
Visualizing the Path to Carcinogenesis

The following diagrams illustrate the general mechanisms of nitrosamine-induced carcinogenesis and a typical workflow for assessing this risk.



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Caption: Metabolic activation and carcinogenic pathway of N-nitroso compounds.



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Caption: Tiered approach for assessing the carcinogenic potential of nitrosamines.

Conclusion and Recommendations

While direct experimental data on the carcinogenic potential of **N-Nitroso Maprotiline** is currently unavailable, the existing evidence for the structurally analogous compound, N-Nitroso Nortriptyline, provides a strong basis for concern. N-Nitroso Nortriptyline is a potent mutagen and is classified as a high-potency carcinogen. Given the shared N-nitroso functional group and overall structural similarities, it is prudent to assume that **N-Nitroso Maprotiline** possesses a similar hazardous profile.

For researchers, scientists, and drug development professionals, the following recommendations are crucial:

- **Assume High Potency:** In the absence of data to the contrary, **N-Nitroso Maprotiline** should be treated as a potent mutagenic carcinogen, and its presence in any pharmaceutical product should be controlled to the stringent levels recommended for Category 1 nitrosamines.
- **Prioritize Analytical Method Development:** Sensitive and specific analytical methods for the detection and quantification of **N-Nitroso Maprotiline** in drug substances and products are essential for risk assessment and control.
- **Conduct Further Testing:** To definitively characterize the risk, it is imperative to conduct genotoxicity studies on **N-Nitroso Maprotiline**, including an Enhanced Ames Test and in vitro mammalian cell assays. The results of these studies will provide the necessary data for a more precise risk assessment.
- **Control of Manufacturing Processes:** Manufacturing processes for Maprotiline should be carefully evaluated and controlled to prevent the formation of **N-Nitroso Maprotiline**. This includes scrutinizing starting materials, reagents, and reaction conditions.

The proactive assessment and control of nitrosamine impurities are paramount to ensuring patient safety. The principles and comparative data presented in this guide are intended to support these efforts for **N-Nitroso Maprotiline**.

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References

- 1. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 2. Genotoxicity evaluation of ten nitrosamine drug substance-related impurities using 2D and 3D HepaRG cell models - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 3. N-Nitrosamines: 15 Listings - 15th Report on Carcinogens - NCBI Bookshelf [[ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 4. Carcinogenicity and mutagenicity of N-nitroso compounds - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. N-nitroso compounds: their chemical and in vivo formation and possible importance as environmental carcinogens - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. Mutagenicity and genotoxicity evaluation of 15 nitrosamine drug substance-related impurities in human TK6 cells - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. medicinesforeurope.com [medicinesforeurope.com]
- 9. EMA Q&A Appendix 1 is updated Sept 4, 2024 - Limits of Nitrosamines - Nitrosamines Exchange [nitrosamines.usp.org]
- 10. ema.europa.eu [ema.europa.eu]
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